

# Application Notes and Protocols: Use of Octrizole as a UV Stabilizer in Polycarbonate

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## Compound of Interest

Compound Name: Octrizole

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## Introduction

Polycarbonate (PC) is a high-performance thermoplastic known for its exceptional impact strength, optical clarity, and dimensional stability. However, its inherent molecular structure makes it susceptible to degradation upon exposure to ultraviolet (UV) radiation, leading to undesirable effects such as yellowing, loss of transparency, and embrittlement.<sup>[1][2]</sup> This photodegradation is a significant concern for applications involving outdoor exposure or proximity to UV light sources. To mitigate these effects, UV stabilizers are incorporated into the polycarbonate matrix.

**Octrizole** (CAS 3147-75-9), chemically known as 2-(2H-benzotriazol-2-yl)-4-(1,1,3,3-tetramethylbutyl)phenol, is a high-performance UV absorber of the hydroxyphenyl benzotriazole class.<sup>[3][4]</sup> It is designed to protect polymers like polycarbonate from photodegradation by absorbing harmful UV radiation and dissipating the energy as harmless thermal energy.<sup>[4]</sup> These application notes provide a comprehensive overview of the mechanism of action of **octrizole**, protocols for its incorporation and evaluation in polycarbonate, and representative performance data.

## Mechanism of Action

### UV Degradation of Polycarbonate

The photodegradation of polycarbonate is initiated when the polymer absorbs UV radiation, particularly in the 290-320 nm range. This energy absorption leads to two primary degradation pathways: the Photo-Fries rearrangement and photo-oxidation.[1]

- **Photo-Fries Rearrangement:** Absorbed UV energy excites the carbonate linkages, leading to chain scission and the formation of phenyl salicylate and dihydroxybenzophenone-type structures. These rearranged products are chromophores that absorb visible light, contributing to the yellowing of the material.
- **Photo-oxidation:** The presence of oxygen initiates a series of radical chain reactions that lead to the formation of hydroperoxides and other oxidative products. These reactions contribute to chain scission, loss of mechanical properties, and the formation of colored byproducts.[1]

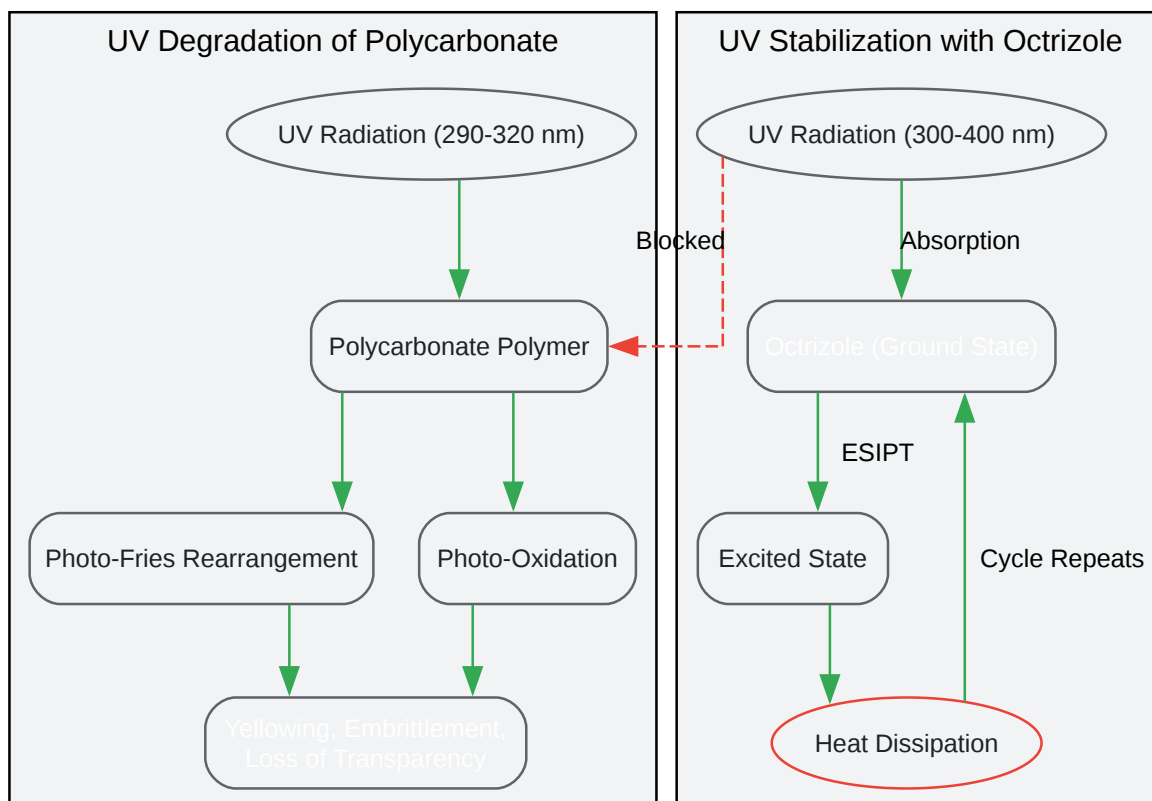
The overall result is a progressive yellowing of the polycarbonate, a reduction in its light transmittance, and a decrease in its mechanical integrity, such as impact strength and ductility. [1][5]

## UV Stabilization by Octrizole

**Octrizole** functions by absorbing UV radiation in the 300-400 nm wavelength range, which is the most damaging for polycarbonate. Its mechanism of action is based on a highly efficient and photochemically stable cycle of intramolecular proton transfer (tautomerization).

- **UV Absorption:** The phenol-benzotriazole structure of **octrizole** exists in a ground state (enol form) that readily absorbs incident UV photons.
- **Excited State Intramolecular Proton Transfer (ESIPT):** Upon absorption of UV energy, the molecule is promoted to an excited state. In this state, a proton is rapidly transferred from the hydroxyl group to a nitrogen atom on the triazole ring, forming an excited-state keto-type tautomer.
- **Energy Dissipation:** This excited keto form is unstable and rapidly returns to the ground state by dissipating the absorbed energy as harmless thermal energy (heat) through vibrational relaxation.
- **Reversion to Ground State:** Following energy dissipation, a reverse proton transfer occurs, returning the molecule to its original enol form, ready to absorb another UV photon.

This rapid and reversible cycle allows **octrizole** to dissipate a significant amount of UV energy without undergoing any permanent chemical change, thus effectively shielding the polycarbonate matrix from degradation.



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Figure 1: Mechanism of UV degradation in polycarbonate and stabilization by **octrizole**.

## Quantitative Data Presentation

The following tables present illustrative data on the performance of polycarbonate with and without **octrizole** when subjected to accelerated weathering.

Disclaimer: The data presented below is representative and intended for illustrative purposes. Actual results may vary depending on the specific grade of polycarbonate, the concentration of **octrizole**, processing conditions, and the specific parameters of the weathering test.

Table 1: Yellowness Index (YI) of Polycarbonate after Accelerated UV Exposure (ASTM G154)

Exposure Time (hours)	Unstabilized PC (YI)	PC with 0.5% Octrizole (YI)
0	1.5	1.6
500	8.0	2.5
1000	15.0	4.0
2000	25.0	7.5

Table 2: Luminous Transmittance (%) of Polycarbonate after Accelerated UV Exposure (ASTM D1003)

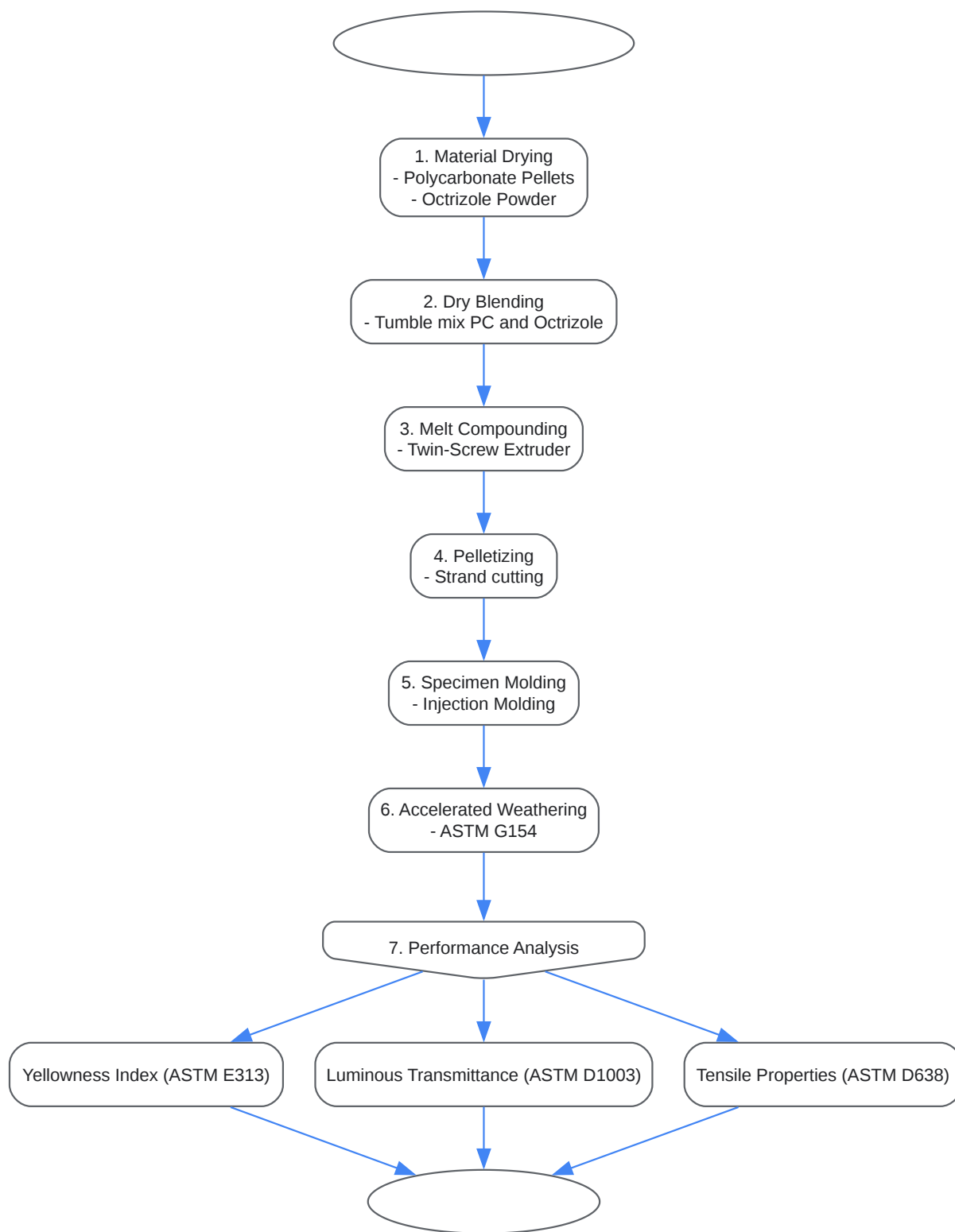
Exposure Time (hours)	Unstabilized PC (%)	PC with 0.5% Octrizole (%)
0	90.0	89.5
500	85.0	88.0
1000	78.0	86.5
2000	65.0	84.0

Table 3: Tensile Strength Retention (%) of Polycarbonate after Accelerated UV Exposure (ASTM D638)

Exposure Time (hours)	Unstabilized PC (%)	PC with 0.5% Octrizole (%)
0	100	100
500	90	98
1000	75	95
2000	50	90

## Experimental Protocols

The following protocols outline the procedures for incorporating **octrizole** into polycarbonate and evaluating its performance as a UV stabilizer.



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Figure 2: Experimental workflow for evaluating **Octrizole** in polycarbonate.

# Protocol for Incorporation of Octrizole into Polycarbonate

This protocol describes the preparation of polycarbonate samples containing **octrizole** using a twin-screw extruder.

## Materials and Equipment:

- Polycarbonate pellets (general purpose grade)
- **Octrizole** powder ( $\geq 99\%$  purity)
- Twin-screw co-rotating extruder
- Strand die and water bath
- Pelletizer
- Drying oven or dehumidifying dryer
- Tumble blender

## Procedure:

- Material Drying:
  - Dry the polycarbonate pellets at 120°C for 4 hours in a dehumidifying dryer to a moisture content of  $<0.02\%$ .
  - Dry the **octrizole** powder at 80°C for 2 hours in a vacuum oven.
- Premixing:
  - Prepare a dry blend of polycarbonate pellets and **octrizole** powder at the desired concentration (e.g., 0.5% w/w).
  - Tumble blend the materials for 20 minutes to ensure a homogeneous mixture.

- Melt Compounding:
  - Set the temperature profile of the twin-screw extruder suitable for polycarbonate (typically ranging from 240°C in the feed zone to 280-300°C at the die).
  - Set the screw speed to 200-300 RPM.
  - Feed the dry blend into the extruder at a constant rate.
  - The molten polymer strand exits the die and is cooled in a water bath.
- Pelletizing:
  - Feed the cooled strand into a pelletizer to produce compounded pellets.
  - Dry the resulting pellets at 120°C for 4 hours before molding.
- Specimen Preparation:
  - Use an injection molding machine to produce test specimens from the compounded pellets according to the dimensions specified in the relevant ASTM standards (e.g., tensile bars for ASTM D638, flat plaques for ASTM G154, D1003, and E313).
  - Use appropriate molding temperatures for polycarbonate (typically 280-310°C melt temperature and 80-100°C mold temperature).

## Protocol for Accelerated Weathering

This protocol follows the guidelines of ASTM G154 for accelerated UV exposure.

### Equipment:

- Fluorescent UV accelerated weathering chamber (QUV) equipped with UVA-340 lamps.

### Procedure:

- Sample Mounting: Mount the polycarbonate test plaques in the sample holders of the weathering chamber.

- **Test Cycle:** Program the chamber to run a cycle representative of outdoor weathering. A common cycle is:
  - 8 hours of UV exposure at 60°C (UVA-340 lamps, irradiance of 0.89 W/m<sup>2</sup>/nm at 340 nm).
  - 4 hours of condensation at 50°C (dark cycle).
- **Exposure Duration:** Expose the samples for specified durations (e.g., 500, 1000, 2000 hours).
- **Evaluation:** At each time interval, remove a set of samples for analysis of optical and mechanical properties.

## Protocols for Performance Evaluation

### 4.3.1 Yellowness Index (ASTM E313)

- **Equipment:** Spectrophotometer or colorimeter.
- **Procedure:** Measure the yellowness index of the exposed samples and an unexposed control sample. The change in yellowness index ( $\Delta YI$ ) is calculated as the difference between the YI of the exposed sample and the YI of the unexposed sample.

### 4.3.2 Luminous Transmittance and Haze (ASTM D1003)

- **Equipment:** Hazemeter or spectrophotometer with an integrating sphere.
- **Procedure:** Measure the total luminous transmittance and haze of the exposed and unexposed samples. A decrease in transmittance and an increase in haze are indicative of degradation.<sup>[1][6][7][8][9]</sup>

### 4.3.3 Tensile Properties (ASTM D638)

- **Equipment:** Universal testing machine (UTM) with an extensometer.
- **Procedure:**



- Condition the tensile bar specimens at 23°C and 50% relative humidity for at least 40 hours prior to testing.[10]
- Conduct tensile tests on both exposed and unexposed specimens to determine tensile strength, elongation at break, and tensile modulus.[3][10][11][12]
- Calculate the percent retention of these properties after UV exposure compared to the unexposed control samples.

## Conclusion

**Octrizole** is an effective UV stabilizer for polycarbonate, significantly improving its resistance to photodegradation. By absorbing harmful UV radiation and dissipating it as heat, **octrizole** helps to prevent yellowing, maintain optical clarity, and preserve the mechanical integrity of polycarbonate in applications with exposure to sunlight. The protocols provided herein offer a standardized approach for incorporating and evaluating the performance of **octrizole**, enabling researchers and developers to optimize the long-term durability of their polycarbonate-based products.

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